

Application Note: Perfluoro-N-methylpiperidine (PFMP) in NMR Spectroscopy[1]

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Compound of Interest

Compound Name: Perfluoro-N-methylpiperidine

CAS No.: 359-71-7

Cat. No.: B1586757

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Executive Summary

Perfluoro-N-methylpiperidine (PFMP) is a perfluorinated cyclic amine that serves as a specialized solvent and probe in Nuclear Magnetic Resonance (NMR) spectroscopy. Unlike standard deuterated solvents, PFMP is primarily utilized in Fluorine-19 (

) NMR for two advanced applications: oxygen tension (

) sensing and chemical shift referencing in fluorous phase chemistry.

Its biological inertness, high density (

), and exceptional oxygen solubility (

) make it a superior candidate for oximetry compared to aqueous or hydrocarbon solvents. This guide details the physicochemical profile of PFMP, the mechanistic basis of its NMR utility, and validated protocols for its application in drug development and metabolic research.

Part 1: Technical Profile & Physicochemical Properties

PFMP is a liquid perfluorocarbon (PFC). It is chemically distinct from its hydrocarbon analog, N-methylpiperidine, exhibiting higher density, lower boiling point, and immiscibility with both water and most lipophilic organic solvents.

Table 1: Physicochemical Specifications

Property	Value	Relevance to NMR
Chemical Name	Perfluoro-N-methylpiperidine	Core Analyte / Solvent
IUPAC Name	2,2,3,3,4,4,5,5,6,6-decafluoro-1-(trifluoromethyl)piperidine	Nomenclature
CAS Number	359-71-7 (also 359-73-9)	Identification
Molecular Formula		Spin System Definition
Boiling Point		Sample Handling / Evaporation
Density	()	Phase Separation (Bottom Layer)
Oxygen Solubility		High Sensitivity Probe
Magnetic Nature	Diamagnetic (Solvent)	Background Inertness

Part 2: Mechanistic Basis of NMR Applications Paramagnetic Relaxation Enhancement (PRE) for Oximetry

The primary utility of PFMP in bio-NMR is oxygen sensing. Molecular oxygen () is paramagnetic (two unpaired electrons).[1] When dissolves in PFMP, it interacts with the nuclei via dipole-dipole interactions, significantly shortening the spin-lattice relaxation time ().

- Mechanism: The relaxation rate () of the PFMP fluorine signals is linearly proportional to the partial pressure of oxygen ().
- Equation:
 - : Anoxic relaxation rate (intrinsic).
 - : Relaxivity constant (slope).

Fluorous Biphasic Referencing

PFMP is immiscible with organic solvents (e.g.,

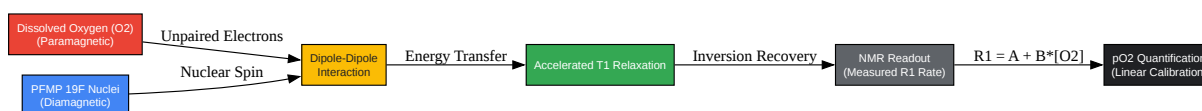
, DMSO-

) and water. In a standard NMR tube, it forms a distinct fluorous phase (usually the bottom layer due to high density).

- Utility: It acts as an inert internal standard. The

signals of PFMP provide a stable frequency lock or chemical shift reference without chemically interacting with the analyte in the upper phase.

Diagram 1: Mechanism of Oxygen Sensing via PFMP



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Caption: Logical pathway connecting dissolved oxygen content to measurable NMR relaxation rates in PFMP.

Part 3: Experimental Protocols

Protocol A: Measurement via Relaxometry

Objective: Determine the dissolved oxygen concentration in a biological or chemical sample using PFMP as a probe.

Materials

- PFMP (High purity, >99%).
- NMR Tube (5mm, pressure-rated if working with gases).
- Gas Manifold (Nitrogen/Argon for deoxygenation, mixes for calibration).
- Spectrometer: Tuned to (typically 376 MHz on a 400 MHz magnet).

Step-by-Step Methodology

- Sample Preparation:
 - Add of PFMP to the sample. If the sample is aqueous/organic, PFMP will form a separate phase (usually bottom).
 - Note: For emulsion studies, sonicate PFMP with a surfactant (e.g., Pluronic F-68) to create stable nanodroplets.
- Degassing (Zero Point):
 - Bubble pure Nitrogen or Argon through the neat PFMP (or emulsion) for 15 minutes.
 - Seal the tube immediately to prevent air ingress.
- Acquisition Setup:

- Pulse Sequence: Inversion Recovery ().
- Delay List (): Set 10-12 delays ranging from to (approx. 10 seconds for degassed PFCs).
- Relaxation Delay (): (typically 15-20s) to ensure full equilibrium.
- Measurement:
 - Acquire the spectrum.^[2]^[3] Focus on the signal (approx -40 to -60 ppm region) or the ring signals. The group is often a sharp singlet or triplet, ideal for integration.
 - Process data to extract values using exponential fitting:
.
- Calibration:
 - Repeat measurements with known gas mixtures (e.g., 5%, 10%, 21%).

- Plot

vs.

.
- Use the slope to calculate unknown

in experimental samples.

Protocol B: Chemical Shift Referencing (Biphasic)

Objective: Use PFMP as an external reference without a capillary insert.

- Sample Loading:
 - Load the analyte (dissolved in non-fluorinated solvent like) into the NMR tube.
 - Add

of PFMP.
- Phase Verification:
 - Allow the tube to settle. PFMP () will sink to the bottom.
 - Shim on the analyte phase (upper layer).
- Referencing:
 - Acquire the

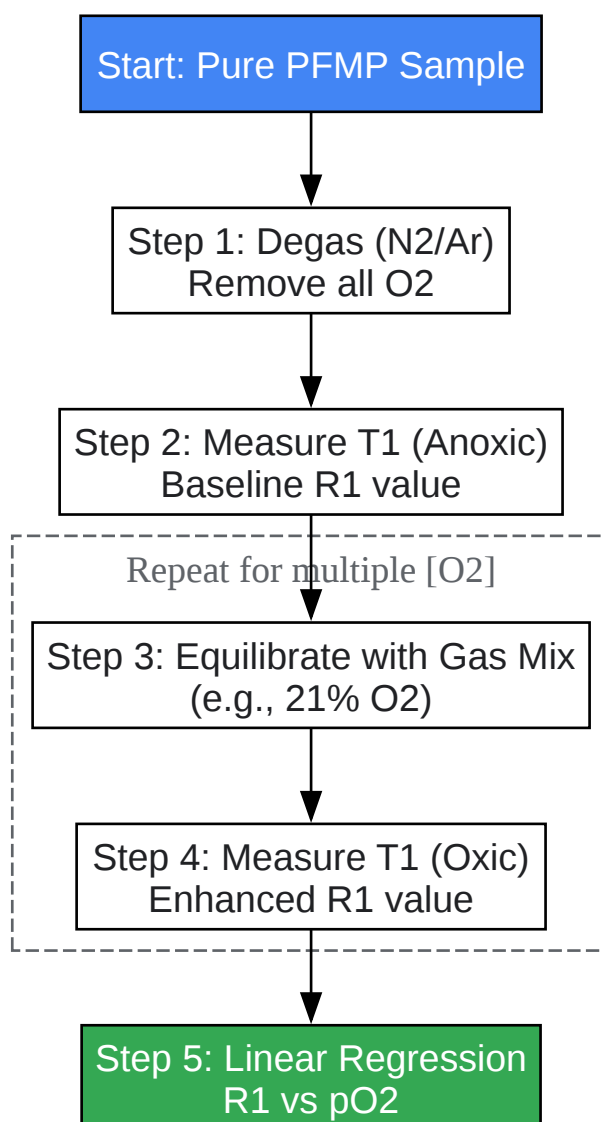
spectrum.^[2]^[3]
 - Set the

resonance of PFMP to its literature value (calibrated against or TFA in a separate run).

- Note: Due to magnetic susceptibility differences () between phases, this method is approximate () but sufficient for monitoring reaction progress.

Part 4: Data Visualization & Workflow

Diagram 2: Experimental Workflow for T1 Calibration



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Caption: Step-by-step workflow for generating an oxygen calibration curve using PFMP.

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